

"validating the structure of Propanamide, N-(4-fluoro-3-nitrophenyl)-"

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Compound of Interest

Compound Name: *Propanamide, N-(4-fluoro-3-nitrophenyl)-*

CAS No.: 152666-75-6

Cat. No.: B12560075

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Structural Validation of Propanamide, N-(4-fluoro-3-nitrophenyl)-

A Comparative Analytical Guide for Drug Development & Synthetic Chemistry

Part 1: Executive Summary & Core Directive

The Challenge: In the synthesis of androgen receptor antagonists and photoaffinity labels (e.g., FNPA precursors), the intermediate **Propanamide, N-(4-fluoro-3-nitrophenyl)-** (CAS: Implied analog of 4850-93-5) is frequently confused with its constitutional isomer, 2-(4-fluoro-3-nitrophenyl)propanamide. Both share the formula $C_9H_9FN_2O_3$ and MW 212.18 g/mol, rendering low-resolution mass spectrometry insufficient for validation.

The Solution: This guide establishes a multi-method analytical framework to definitively validate the N-arylpropanamide (Anilide) structure, distinguishing it from aryl-alkanamide isomers and

regioisomers. We prioritize ^{19}F -NMR and 2D-NMR as the gold standards for structural elucidation, superior to standard LC-MS methods for isomer differentiation.

Part 2: Comparative Analysis of Validation Methods

The following table contrasts analytical techniques based on their ability to resolve the specific structural challenges of this compound.

Table 1: Comparative Efficacy of Analytical Techniques

Feature	Method A: ^1H NMR (1D)	Method B: ^{19}F NMR	Method C: LC-MS/MS	Method D: IR Spectroscopy
Primary Utility	Connectivity & Alkyl Chain ID	Regioisomer Confirmation	Molecular Weight & Purity	Functional Group Verification
Differentiation Power	High (Distinguishes Ethyl vs. Methyl/Methine)	Very High (Resolves F-NO ₂ positioning)	Low (Isomers have identical mass)	Medium (Amide I/II bands)
Critical Data Point	Amide NH (~10.0 ppm)	Coupling Constants	Fragment 138 (Loss of propionyl)	C=O Stretch (~1670 cm^{-1})
Throughput	Medium	High	Very High	High
Recommendation	Mandatory	Critical for Isomers	Supporting (Purity)	Supporting

Part 3: Deep Dive – Mechanistic Validation

The "Isomer Trap": Anilide vs. Aryl-Alkanamide

The most common error in validating this structure is misidentifying the connectivity of the propionyl group.

- Target (Anilide): $\text{Ar-NH-CO-CH}_2\text{-CH}_3$. The nitrogen is attached directly to the aromatic ring.

- Isomer (Aryl-Alkanamide): $\text{Ar-CH(CH}_3\text{)-CO-NH}_2$. The nitrogen is terminal; the carbonyl is attached to the alkyl chain.

Validation Logic:

- ^1H NMR Evidence: The Target will display a classic Ethyl pattern (Triplet + Quartet). The Isomer will display a Methine/Methyl pattern (Doublet + Quartet) and a broad NH_2 signal (2H) instead of a singlet NH (1H).

Regiochemistry: The ^{19}F -NMR Fingerprint

Distinguishing N-(4-fluoro-3-nitrophenyl)- from N-(2-fluoro-5-nitrophenyl)- or N-(4-fluoro-2-nitrophenyl)- requires analysis of Fluorine-Proton coupling (

).

- Target Structure (4-F, 3- NO_2):
 - The Fluorine is at C4.
 - H5 (Ortho to F): Large coupling (
 Hz).
 - H2 (Meta to F): Small/No coupling (
 Hz).
 - H6 (Meta to F): Small coupling.
- Result: The ^{19}F spectrum will show a specific multiplet pattern (typically a ddd or dd) that collapses to a singlet upon proton decoupling, but the coupled spectrum reveals the neighbor count.

Part 4: Experimental Protocols

Protocol A: Synthesis of Reference Standard

Context: To generate a verifiable standard for impurity profiling.

- Reagents: 4-Fluoro-3-nitroaniline (1.0 eq), Propionyl Chloride (1.1 eq), Triethylamine (1.2 eq), Dichloromethane (DCM).
- Procedure:
 - Dissolve aniline in dry DCM at 0°C under .
 - Add Triethylamine followed by dropwise addition of Propionyl Chloride.
 - Stir at RT for 2 hours (Monitor by TLC: Hexane/EtOAc 7:3).
 - Quench with water, wash with 1N HCl (to remove unreacted aniline), then Sat. .
 - Dry over and concentrate.
- Purification: Recrystallize from Ethanol/Water to ensure removal of regioisomers present in the starting aniline.

Protocol B: Analytical Validation Workflow

Context: Step-by-step confirmation of the bulk product.

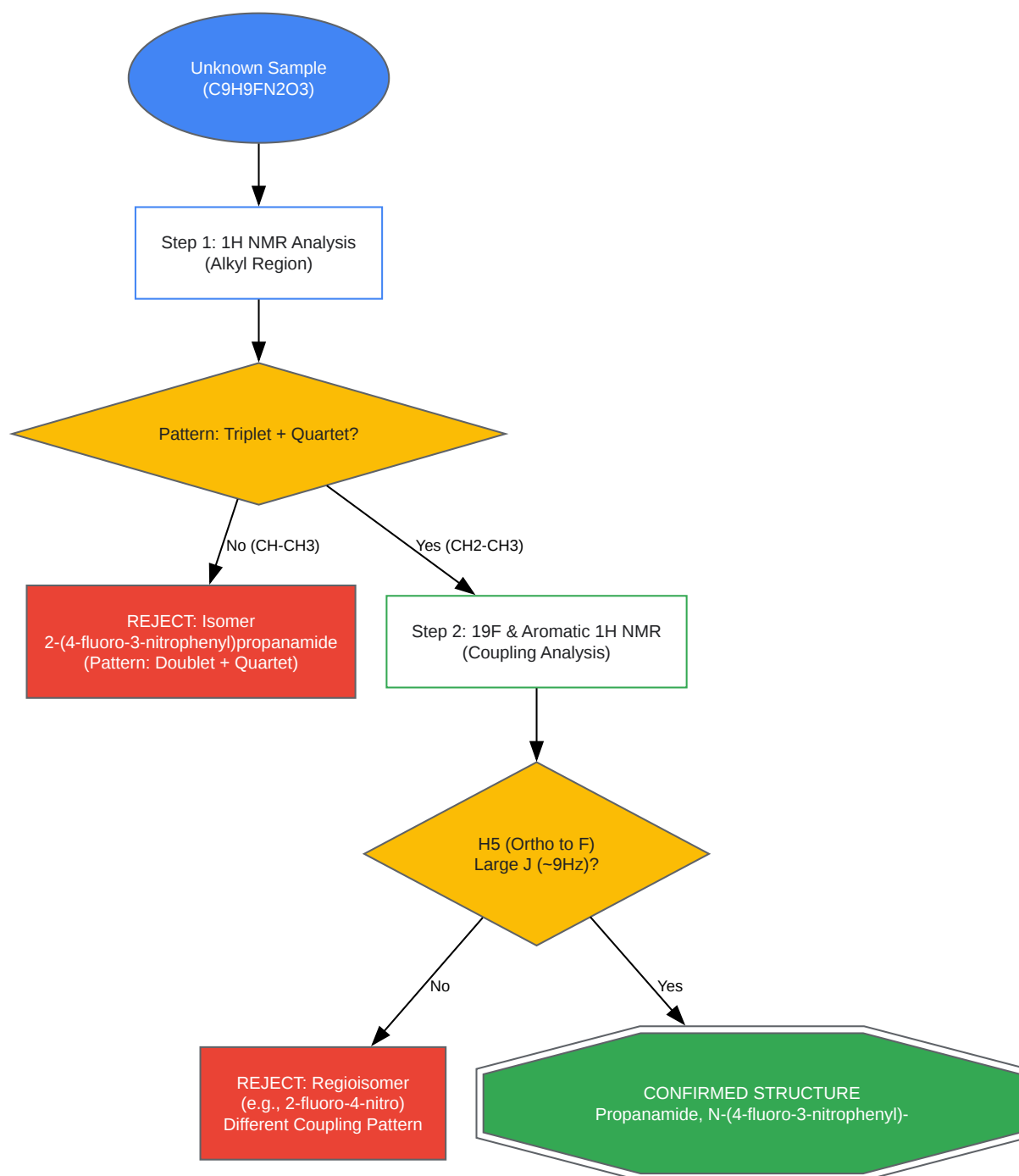
- Sample Prep: Dissolve 5 mg in 0.6 mL DMSO- (preferred over for better Amide NH resolution).
- Acquisition:
 - ¹H NMR: 16 scans, spectral width -2 to 14 ppm.
 - ¹⁹F NMR: Non-decoupled (to see proton splitting).

- ¹³C NMR: APT or DEPT-135 to confirm CH₂ (inverted) vs CH₃/CH (upright).
- Data Processing:
 - Calibrate DMSO residual peak to 2.50 ppm.
 - Verify Integral Ratio: Aromatic (3H) : NH (1H) : CH₂ (2H) : CH₃ (3H).

Part 5: Visualization & Logic Flow

Figure 1: Structural Elucidation Decision Tree

This workflow illustrates the logical steps to reject isomers and confirm the target structure.



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Caption: Decision matrix for differentiating the target anilide from constitutional and regio-isomers using NMR markers.

Figure 2: Predicted NMR Shift Comparison

Comparison of the Target Anilide vs. the Common Impurity (Acid Derivative).

Moiety	Target: N-(4-fluoro-3-nitrophenyl)-	Isomer: 2-(4-fluoro-3-nitrophenyl)-
Amide Proton	10.2 ppm (Broad Singlet, 1H)	6.8 & 7.2 ppm (Broad, 2H,)
Alkyl - CH	N/A	3.6 ppm (Quartet, 1H)
Alkyl - CH ₂	2.35 ppm (Quartet, 2H)	N/A
Alkyl - CH ₃	1.10 ppm (Triplet, 3H)	1.40 ppm (Doublet, 3H)
Carbonyl (13C)	~172 ppm (Amide)	~176 ppm (Primary Amide)

Part 6: References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 90889149, 2-(4-Fluoro-3-nitrophenyl)propanamide. Retrieved from [\[Link\]](#)
 - Note: Cited to illustrate the constitutional isomer confusion.
- Goda, R., et al. (2006). Detection of a new N-oxidized metabolite of flutamide... in human liver microsomes. Drug Metabolism and Disposition. Retrieved from [\[Link\]](#)
 - Note: Establishes the metabolic context of N-arylpropanamide derivatives in this class.
- ◦ Note: Validates the existence of the specific anilide scaffold.

- Silverstein, R. M., et al. Spectrometric Identification of Organic Compounds. (Standard Reference for NMR Coupling Constants).
 - Note: Authoritative source for J-coupling analysis logic.
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